

The Spectroscopic Signature of Diveratryl Ether: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Diveratryl ether*

CAS No.: *23702-54-7*

Cat. No.: *B1362430*

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Foreword

In the landscape of pharmaceutical research and drug development, the precise structural elucidation of organic molecules is a cornerstone of innovation and safety. Among the vast array of chemical entities, ether-containing compounds play a significant role, often forming key structural motifs in pharmacologically active agents. **Diveratryl ether**, also known as bis(3,4-dimethoxybenzyl) ether, is one such molecule of interest. Its structural characterization is paramount for researchers engaged in its synthesis, modification, or application. This technical guide provides a comprehensive overview of the spectroscopic data of **diveratryl ether**, including Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data. Each section is designed to not only present the data but also to offer insights into the experimental considerations and the interpretation of the spectral features, reflecting a field-proven approach to molecular characterization.

Introduction to Diveratryl Ether and the Imperative of Spectroscopic Analysis

Diveratryl ether (Figure 1) is a symmetrical molecule featuring two veratryl (3,4-dimethoxybenzyl) groups linked by an ether oxygen. The arrangement of its aromatic rings and methoxy substituents gives rise to a unique electronic and structural environment, which is reflected in its spectroscopic fingerprint. Accurate interpretation of its NMR, IR, and MS spectra is not merely an academic exercise; it is a critical step in confirming the identity, purity, and stability of the compound in various experimental settings. This guide serves as a detailed reference for scientists, enabling them to confidently identify and characterize **diveratryl ether** in their research endeavors.

Figure 1: Chemical Structure of **Diveratryl Ether**

Caption: Molecular structure of **diveratryl ether**.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Probing the Proton and Carbon Skeleton

NMR spectroscopy is arguably the most powerful tool for the structural elucidation of organic molecules in solution. For **diveratryl ether**, both ^1H and ^{13}C NMR provide invaluable information about its molecular symmetry and the chemical environment of each atom.

Experimental Protocol: NMR Sample Preparation and Acquisition

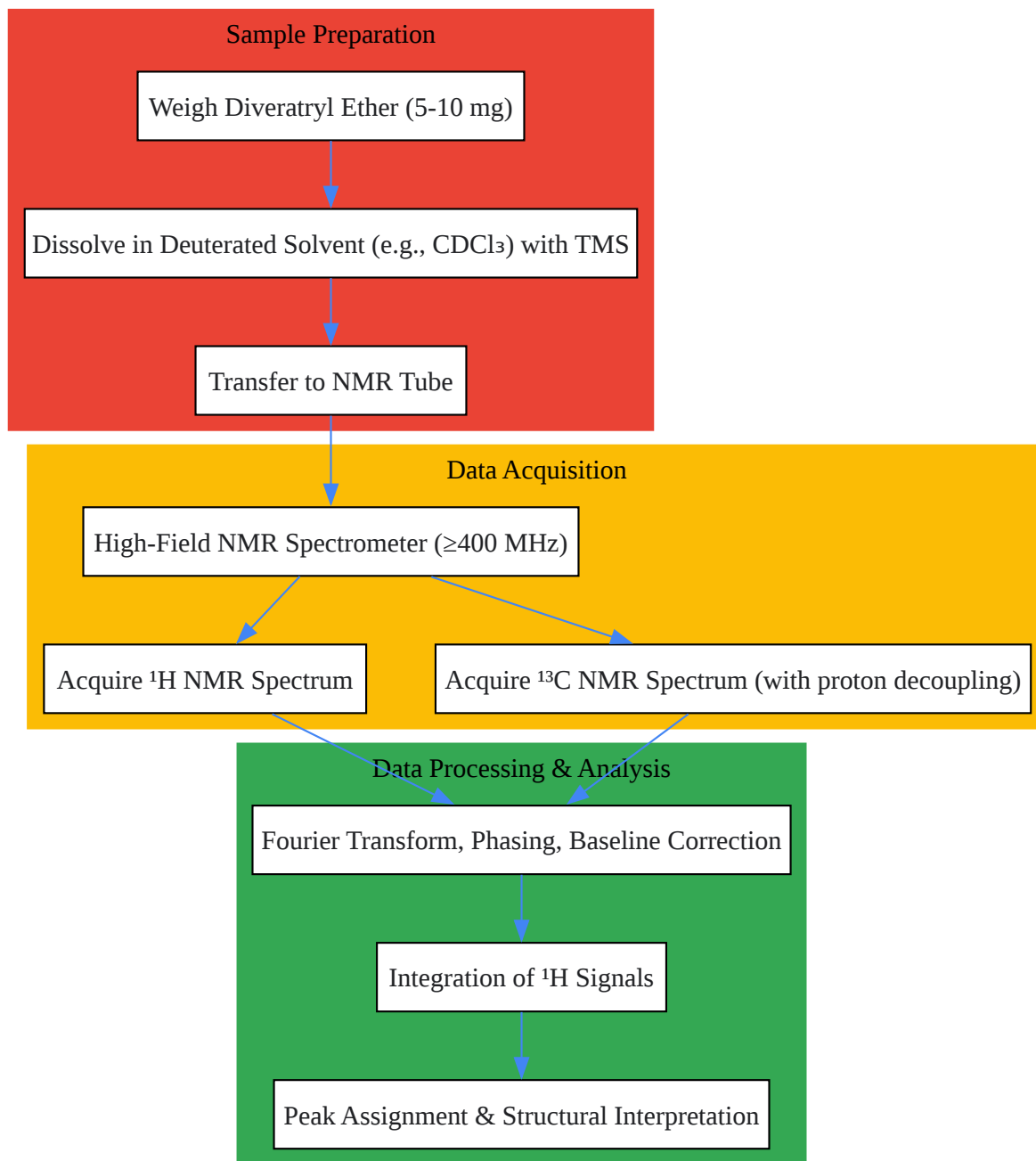
A well-defined protocol is essential for acquiring high-quality, reproducible NMR data.

Step-by-Step Methodology:

- Sample Preparation:
 - Weigh approximately 5-10 mg of high-purity **diveratryl ether**. The purity is critical to avoid signals from impurities that can complicate spectral interpretation.
 - Dissolve the sample in approximately 0.6-0.7 mL of a deuterated solvent, such as chloroform- d (CDCl_3) or dimethyl sulfoxide- d_6 ($\text{DMSO}-d_6$). CDCl_3 is a common choice for its ability to dissolve a wide range of organic compounds.

- Ensure the solvent contains a small amount of tetramethylsilane (TMS) as an internal standard (0.00 ppm).
- Transfer the solution to a clean, dry 5 mm NMR tube.
- Data Acquisition:
 - Acquire ^1H and ^{13}C NMR spectra on a high-field NMR spectrometer (e.g., 400 MHz or higher) to achieve better signal dispersion.
 - For ^1H NMR, a sufficient number of scans should be acquired to obtain a good signal-to-noise ratio.
 - For ^{13}C NMR, which is inherently less sensitive, a larger number of scans is typically required. The use of proton decoupling techniques (e.g., broadband decoupling) is standard to simplify the spectrum to single lines for each unique carbon atom.

Figure 2: NMR Experimental Workflow



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Caption: Workflow for NMR spectroscopic analysis.

¹H NMR Spectroscopic Data and Interpretation

Due to the symmetry of the molecule, the ¹H NMR spectrum of **diveratryl ether** is relatively simple.

Table 1: Predicted ¹H NMR Data for **Diveratryl Ether** in CDCl₃

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
~6.90	m	6H	Aromatic protons (H-2, H-5, H-6)
~4.50	s	4H	Methylene protons (-CH ₂ -)
~3.85	s	12H	Methoxy protons (-OCH ₃)

Note: Predicted values based on typical chemical shifts of similar compounds.

Causality Behind the Chemical Shifts:

- Aromatic Protons (~6.90 ppm):** The protons on the benzene rings appear in the aromatic region. Their exact chemical shifts are influenced by the electron-donating effects of the two methoxy groups and the ether linkage. The signals are expected to be a complex multiplet due to overlapping signals from the three non-equivalent aromatic protons.
- Methylene Protons (~4.50 ppm):** The protons of the methylene groups (-CH₂-) are adjacent to the ether oxygen. The electronegative oxygen atom deshields these protons, causing their signal to appear downfield compared to typical benzylic protons.^[1] The signal is a singlet due to the absence of adjacent protons.
- Methoxy Protons (~3.85 ppm):** The protons of the four methoxy groups (-OCH₃) are in a similar chemical environment and are expected to give a sharp singlet. Their chemical shift is characteristic of methoxy groups attached to an aromatic ring.

¹³C NMR Spectroscopic Data and Interpretation

The proton-decoupled ^{13}C NMR spectrum provides a count of the unique carbon atoms in the molecule, further confirming its symmetry.

Table 2: Predicted ^{13}C NMR Data for **Diveratryl Ether** in CDCl_3

Chemical Shift (δ , ppm)	Assignment
~149.0	Aromatic C-O (C-3, C-4)
~131.0	Aromatic C-1
~120.5	Aromatic C-6
~111.5	Aromatic C-2, C-5
~72.0	Methylene Carbon ($-\text{CH}_2-$)
~56.0	Methoxy Carbon ($-\text{OCH}_3$)

Note: Predicted values based on typical chemical shifts of similar compounds.

Expert Insights on Carbon Chemical Shifts:

- Aromatic Carbons (111.5-149.0 ppm):** The chemical shifts of the aromatic carbons are spread over a range, with the carbons directly attached to the electron-donating oxygen atoms (C-3 and C-4) appearing at the most downfield positions.
- Methylene Carbon (~72.0 ppm):** Similar to the protons, the methylene carbon is deshielded by the adjacent ether oxygen, resulting in a chemical shift in the typical range for ether carbons.
- Methoxy Carbon (~56.0 ppm):** The chemical shift of the methoxy carbons is highly characteristic and provides strong evidence for the presence of these functional groups.

Infrared (IR) Spectroscopy: Identifying Functional Groups

IR spectroscopy is a rapid and effective technique for identifying the functional groups present in a molecule. The IR spectrum of **diveratryl ether** is characterized by the vibrations of its

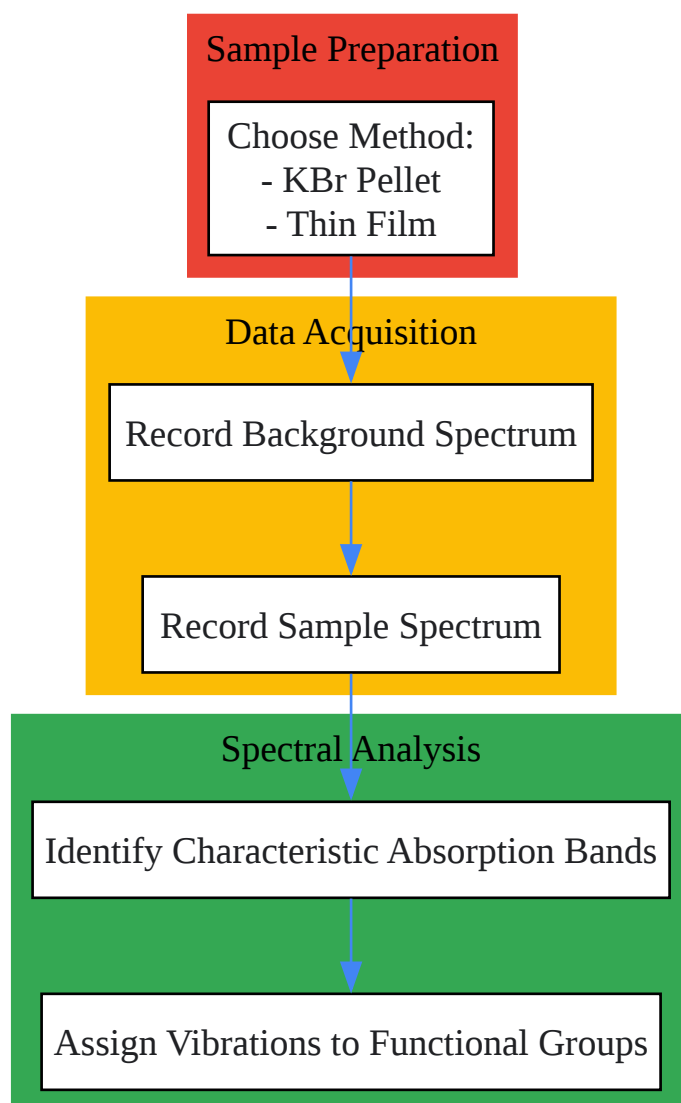
ether linkages, aromatic rings, and C-H bonds.

Experimental Protocol: IR Spectrum Acquisition

Step-by-Step Methodology:

- Sample Preparation:
 - For a solid sample, the KBr pellet method is commonly used. A small amount of **diveratryl ether** is finely ground with dry potassium bromide (KBr) and pressed into a transparent disk.
 - Alternatively, a thin film can be prepared by dissolving the sample in a volatile solvent, depositing it on a salt plate (e.g., NaCl or KBr), and allowing the solvent to evaporate.
- Data Acquisition:
 - The spectrum is recorded using a Fourier Transform Infrared (FTIR) spectrometer.
 - A background spectrum of the empty sample compartment (or the pure KBr pellet) is recorded first and automatically subtracted from the sample spectrum.

Figure 3: IR Spectroscopy Workflow



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Caption: Workflow for IR spectroscopic analysis.

IR Spectroscopic Data and Interpretation

Table 3: Characteristic IR Absorption Bands for **Diveratryl Ether**

Wavenumber (cm ⁻¹)	Vibration Type	Intensity
~3000-2800	C-H stretch (aromatic and aliphatic)	Medium
~1600, ~1500	C=C stretch (aromatic ring)	Medium
~1250	Asymmetric C-O-C stretch (aryl-alkyl ether)	Strong
~1030	Symmetric C-O-C stretch (aryl-alkyl ether)	Strong

Trustworthiness of IR Assignments:

- C-H Stretching (~3000-2800 cm⁻¹): The presence of both aromatic (slightly above 3000 cm⁻¹) and aliphatic (below 3000 cm⁻¹) C-H bonds is confirmed by absorptions in this region.
- Aromatic C=C Stretching (~1600, ~1500 cm⁻¹): These absorptions are characteristic of the benzene ring and confirm its presence.
- C-O-C Stretching (~1250 and ~1030 cm⁻¹): The most diagnostic peaks for an aryl-alkyl ether are the strong asymmetric and symmetric C-O-C stretching vibrations.^[1] The presence of two strong bands in this region is a key indicator of this functional group.

Mass Spectrometry (MS): Determining Molecular Weight and Fragmentation

Mass spectrometry provides information about the molecular weight and the fragmentation pattern of a molecule, which can be used to deduce its structure.

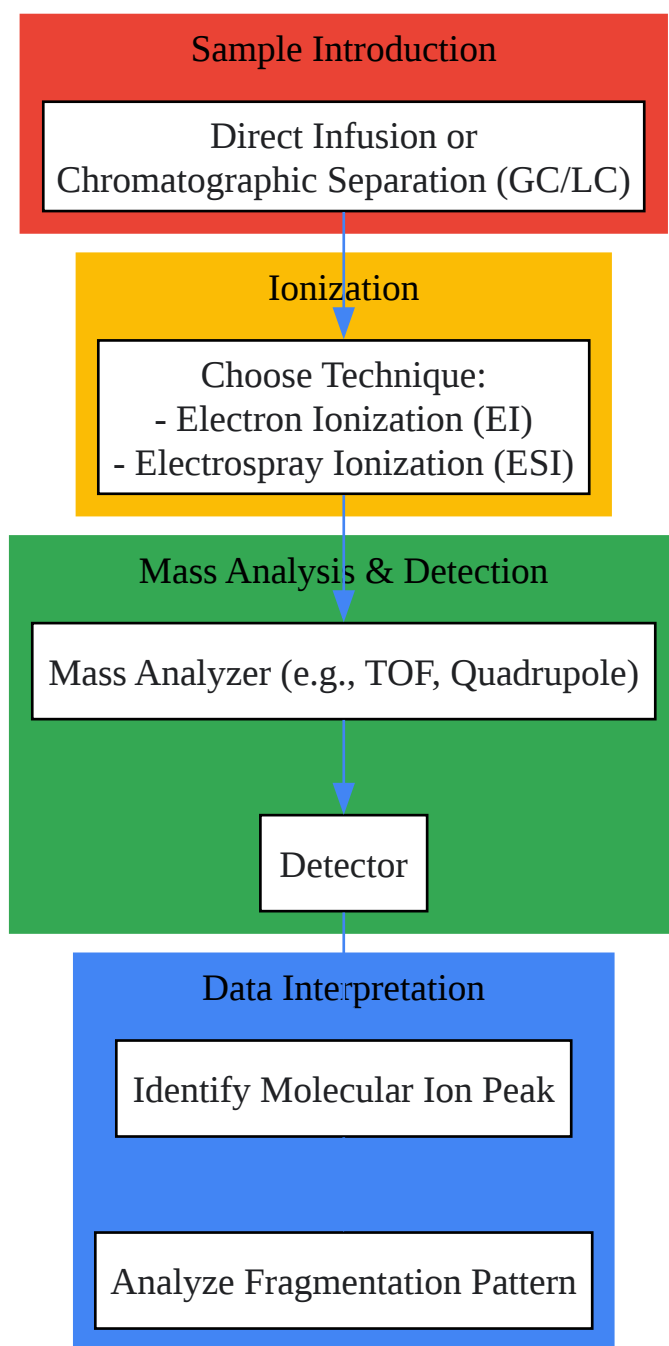
Experimental Protocol: Mass Spectrum Acquisition

Step-by-Step Methodology:

- Sample Introduction:

- The sample can be introduced into the mass spectrometer via direct infusion or after separation by gas chromatography (GC-MS) or liquid chromatography (LC-MS).
- Ionization:
 - Electron Ionization (EI) is a common technique that provides detailed fragmentation patterns.
 - Softer ionization techniques like Electrospray Ionization (ESI) or Chemical Ionization (CI) can be used to observe the molecular ion with less fragmentation.
- Mass Analysis:
 - The ions are separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., quadrupole, time-of-flight).

Figure 4: Mass Spectrometry Workflow



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Caption: Workflow for mass spectrometric analysis.

Mass Spectrometric Data and Interpretation

Table 4: Expected Mass Spectrometry Data for **Diveratryl Ether**

m/z	Interpretation
318.15	Molecular Ion [M] ⁺ (Calculated for C ₁₈ H ₂₂ O ₅)
151.07	Veratryl Cation [C ₉ H ₁₁ O ₂] ⁺
137.06	[C ₈ H ₉ O ₂] ⁺

Authoritative Grounding in Fragmentation Patterns:

- Molecular Ion (m/z 318.15): The molecular ion peak corresponds to the molecular weight of **diveratryl ether**. Its observation, especially with soft ionization techniques, confirms the molecular formula.
- Veratryl Cation (m/z 151.07): A major fragmentation pathway for ethers is the cleavage of the C-O bond. In the case of **diveratryl ether**, this leads to the formation of the stable veratryl cation, which is expected to be the base peak in the EI mass spectrum. This fragment is a strong indicator of the veratryl substructure.
- Other Fragments (e.g., m/z 137.06): Further fragmentation of the veratryl cation, such as the loss of a methyl group, can also be observed.

Conclusion

The spectroscopic characterization of **diveratryl ether** through NMR, IR, and MS provides a detailed and self-validating picture of its molecular structure. The symmetry of the molecule is clearly reflected in the simplicity of its NMR spectra. The characteristic C-O stretching bands in the IR spectrum confirm the presence of the aryl-alkyl ether functionality. Finally, the molecular weight and the logical fragmentation pattern observed in the mass spectrum provide conclusive evidence for the assigned structure. This guide, by integrating experimental protocols with expert interpretation, aims to equip researchers with the necessary knowledge to confidently utilize these spectroscopic techniques for the unambiguous identification and characterization of **diveratryl ether** in their scientific pursuits.

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